

n-Octatriacontane-d78: A Comprehensive Technical Guide to Material Safety and Experimental Handling

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Compound of Interest

Compound Name: *n-Octatriacontane-d78*

Cat. No.: *B12315386*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data for **n-Octatriacontane-d78**, a deuterated long-chain alkane. The information is intended to equip researchers, scientists, and drug development professionals with the necessary knowledge for safe handling, storage, and use in experimental settings. This guide summarizes key quantitative data, outlines detailed experimental protocols, and provides visual workflows for clarity.

Section 1: Physicochemical and Safety Data

n-Octatriacontane-d78 is a stable, isotopically labeled compound.^[1] Its physical and chemical properties are crucial for understanding its behavior in experimental setups. The following tables summarize the key data available for this compound and its non-deuterated counterpart, n-Octatriacontane.

Table 1: Chemical and Physical Properties of **n-Octatriacontane-d78**

Property	Value	Source
Chemical Name	n-Octatriacontane-d78	[2]
CAS Number	1219803-25-4	[1][2][3]
Molecular Formula	C38D78 (or CD3(CD2)36CD3)	[1][3]
Molecular Weight	613.51 g/mol	[1][2]
Isotopic Enrichment	> 98 atom % D	[4][5]
Predicted Density	0.8 ± 0.1 g/cm ³	[2]
Predicted Boiling Point	510.9 ± 13.0 °C at 760 mmHg	[2]
Predicted Flash Point	387.2 ± 9.4 °C	[2]
Predicted Vapor Pressure	0.0 ± 0.6 mmHg at 25°C	[2]
Predicted Refractive Index	1.456	[2]

Table 2: Properties of n-Octatriacontane (Non-Deuterated Analogue)

Property	Value	Source
CAS Number	7194-85-6	[6][7]
Molecular Formula	C38H78	[6]
Molecular Weight	535.03 g/mol	[7]
Melting Point	77-79 °C	[7]
Boiling Point	511 °C	[8]
Appearance	Flakes	[7]

Section 2: Hazard Identification and Safety Precautions

While **n-Octatriacontane-d78** is not classified as a hazardous substance, it is crucial to follow standard laboratory safety protocols.[4][6] The primary potential hazards are associated with

physical contact and inhalation of dust.

Potential Health Effects:[4][9]

- Eye Contact: May cause irritation.
- Skin Contact: May be harmful if absorbed through the skin and may cause irritation.
- Inhalation: May be harmful if inhaled and may cause respiratory tract irritation.
- Ingestion: May be harmful if swallowed.

Table 3: GHS Hazard Information (for n-Octatriacontane)

Classification	Statement	Source
GHS Classification	Not classified as hazardous	[6][9]

There is no specific carcinogenic, mutagenic, or teratogenic data available for **n-Octatriacontane-d78**. [4]

Section 3: Experimental Protocols

Given that **n-Octatriacontane-d78** is a deuterated alkane, its primary application in research is as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, or in neutron scattering studies. [4] The following are generalized protocols that can be adapted for specific experimental needs.

Protocol for Use as an Internal Standard in Mass Spectrometry

Deuterated internal standards are considered the gold standard in quantitative mass spectrometry for their ability to mimic the analyte's behavior during sample preparation and analysis, thus correcting for variability.

Methodology:

- Preparation of Stock Solution:
 - Accurately weigh a precise amount of **n-Octatriacontane-d78**.
 - Dissolve the compound in a suitable organic solvent (e.g., hexane, dichloromethane) to a known concentration (e.g., 1 mg/mL). This will be your stock solution.
- Preparation of Working Standard Solution:
 - Perform a serial dilution of the stock solution to achieve a working concentration appropriate for your analytical range.
- Sample Preparation:
 - To each sample, calibrator, and quality control sample, add a precise volume of the working standard solution.
 - Proceed with the sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, solid-phase extraction).
- LC-MS/MS Analysis:
 - Inject the prepared samples into the LC-MS/MS system.
 - Develop a multiple reaction monitoring (MRM) method to detect both the analyte of interest and **n-Octatriacontane-d78**.
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the **n-Octatriacontane-d78** internal standard.
 - Generate a calibration curve by plotting the peak area ratios of the calibrators against their known concentrations.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Safe Handling and Storage Protocol

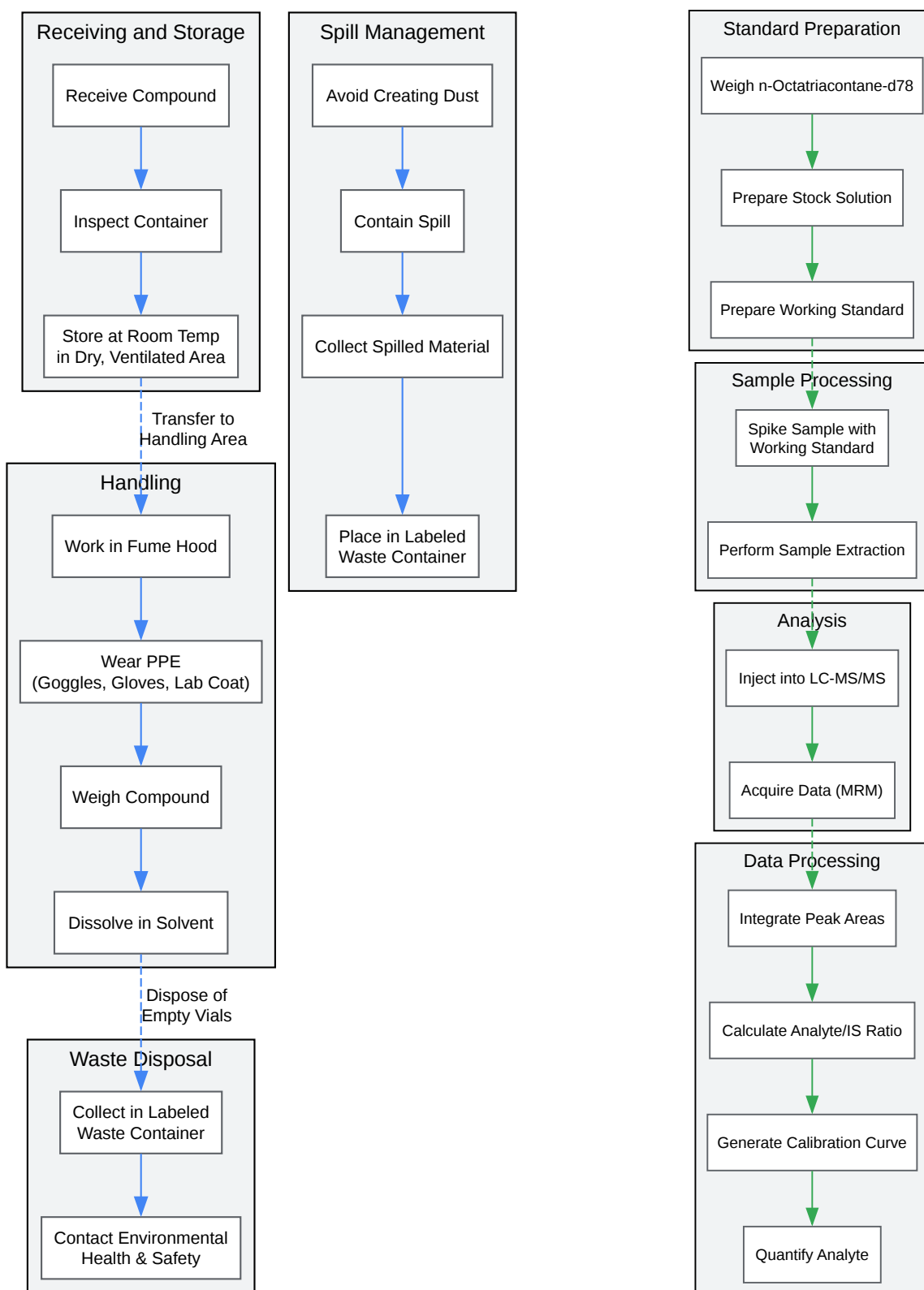
Proper handling and storage are essential to maintain the integrity of the compound and ensure laboratory safety.

Methodology:

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage.
 - Store the compound at room temperature in a dry, well-ventilated area.[\[1\]](#)[\[4\]](#)
 - Keep the container tightly closed to prevent contamination.
- Handling:
 - Handle the compound in a well-ventilated area, preferably in a fume hood, to avoid dust formation and inhalation.[\[4\]](#)
 - Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, gloves, and a lab coat.[\[4\]](#)
 - Avoid contact with skin and eyes.[\[4\]](#)
- Spill Management:
 - In case of a spill, avoid creating dust.[\[4\]](#)
 - Carefully sweep or scoop up the spilled material.
 - Place the material in a suitable, closed container for disposal.[\[4\]](#)
- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations.[\[4\]](#)
Contact a licensed professional waste disposal service.[\[4\]](#)

Section 4: Visualizing Workflows

The following diagrams, generated using the DOT language, illustrate key workflows for handling and using **n-Octatriacontane-d78**.



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